

BPR1J-097 cell culture treatment conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: bpr1j-097

CAS No.: 1327167-19-0

Cat. No.: S548028

Get Quote

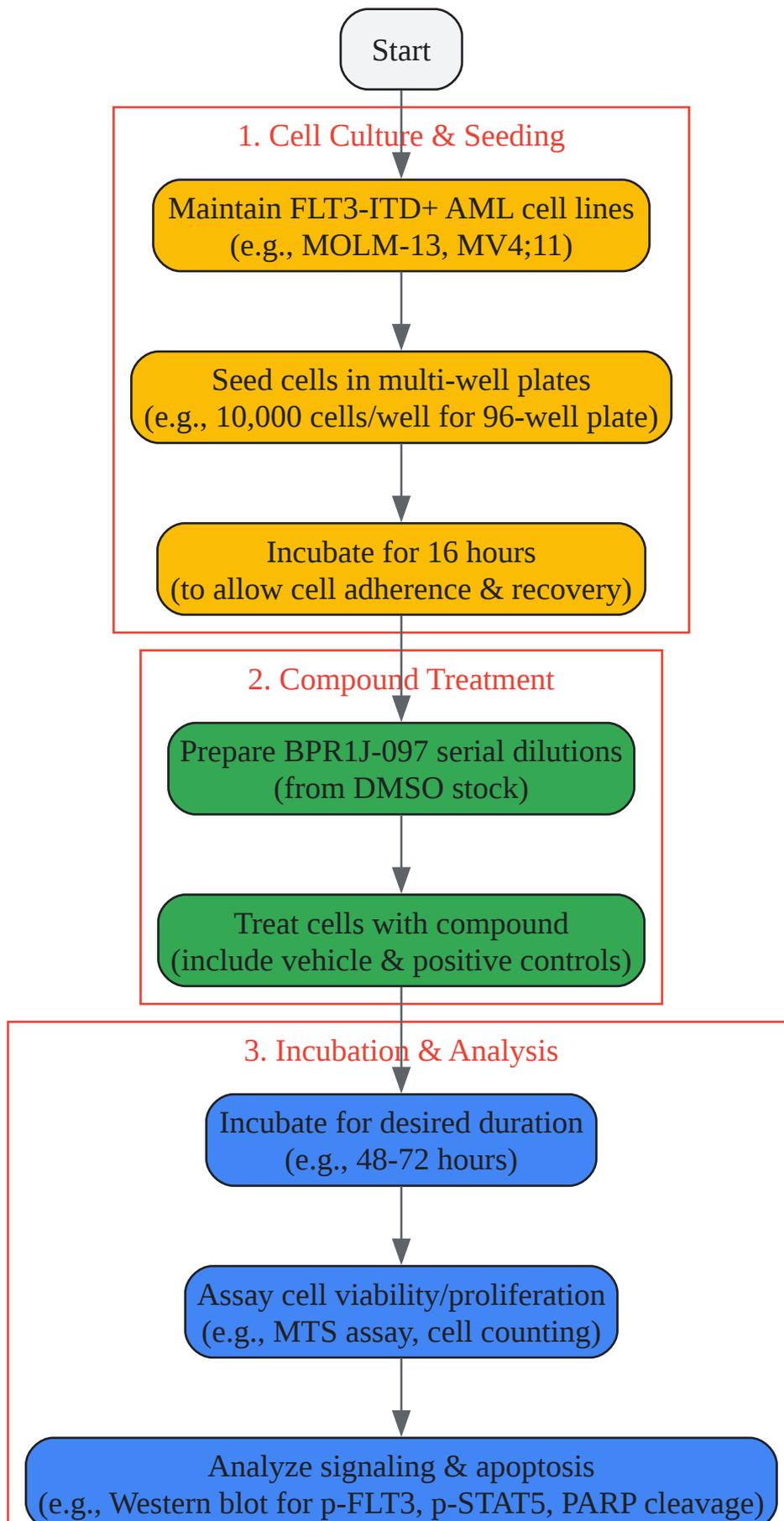
Experimental Context from Related Research

The table below summarizes key information about **BPR1J-097** and the context of its use from the available search results:

Aspect	Details
Compound Name	BPR1J-097 [1]
Primary Target	FLT3 (FMS-like tyrosine kinase 3) [1]
Reported Potency	IC50 of 11 nM in biochemical kinase assays [1]
Biological Context	Demonstrates potent inhibitory activity against Acute Myeloid Leukemia (AML) cells [2]
Related Compound (BPR1J-340)	Cell lines used: FLT3-ITD+ leukemia lines (e.g., MOLM-13, MV4;11). General assay: Cell viability assessed via MTS assay after compound treatment [3].

General Workflow for FLT3 Inhibitor Cell Culture Studies

Based on studies of related FLT3 inhibitors, the following diagram outlines a typical experimental workflow for evaluating a compound like **BPR1J-097**. You can use this as a template, filling in the specific parameters once you obtain them [3].



Click to download full resolution via product page

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. BPR1J-097 | CAS 1327167-19-0 - InvivoChem [invivochem.net]
2. The role, mechanism and potentially therapeutic ... [nature.com]
3. Evaluation of the Antitumor Effects of BPR1J-340, a Potent ... [journals.plos.org]

To cite this document: Smolecule. [BPR1J-097 cell culture treatment conditions]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b548028#bpr1j-097-cell-culture-treatment-conditions>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com